

3-Bromooctane chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromooctane

Cat. No.: B146061

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3-Bromooctane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties and structure of **3-bromooctane**. The information is curated for researchers, scientists, and professionals in the field of drug development, with a focus on delivering precise data and actionable experimental insights.

Core Chemical and Physical Properties

3-Bromooctane is a secondary alkyl halide with the chemical formula $C_8H_{17}Br$.^{[1][2]} Its physical and chemical characteristics are pivotal for its application in organic synthesis.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ Br	[1]
Molecular Weight	193.12 g/mol	[1]
Boiling Point	190.8 °C at 760 mmHg	
Density	1.108 g/cm ³	
Refractive Index	1.4582 (at 20 °C)	
Flash Point	56.1 °C	
Solubility	Sparingly soluble in water; Soluble in organic solvents.	[3]
LogP (Octanol/Water Partition Coefficient)	3.74	

Structural Information

The structural attributes of **3-bromooctane** are fundamental to understanding its reactivity and stereochemistry.

Identifier	Value	Source
IUPAC Name	3-bromooctane	[1]
Canonical SMILES	<chem>CCCCC(CC)Br</chem>	[1]
InChI	InChI=1S/C8H17Br/c1-3-5-6-7-8(9)4-2/h8H,3-7H2,1-2H3	[1]
InChIKey	OELHQHILWOIUSL-UHFFFAOYSA-N	[1]
CAS Number	999-64-4	[1]

3-Bromooctane possesses a chiral center at the third carbon atom, meaning it can exist as two enantiomers: (R)-**3-bromooctane** and (S)-**3-bromooctane**.^{[4][5]} The specific stereoisomer can significantly influence its biological activity and reaction pathways.

Experimental Protocols

Synthesis of 3-Bromooctane from 3-Octanol

This protocol describes a representative method for the synthesis of a secondary bromoalkane from its corresponding alcohol via a nucleophilic substitution reaction.

Materials:

- 3-Octanol
- Sodium bromide (NaBr)
- Concentrated sulfuric acid (H_2SO_4)
- Water (H_2O)
- 10% Sodium carbonate solution (Na_2CO_3)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve sodium bromide in water.
- Add 3-octanol to the flask.
- Slowly add concentrated sulfuric acid while cooling the flask in an ice bath to control the exothermic reaction.
- Heat the mixture to reflux and maintain for 7-8 hours.^[6]

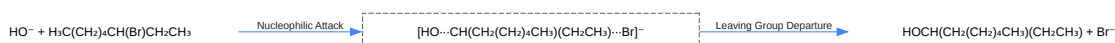
- After cooling, dilute the mixture with water and transfer it to a separatory funnel.
- Separate the organic layer and wash it sequentially with water, cold concentrated sulfuric acid, water, and finally with a 10% sodium carbonate solution to neutralize any remaining acid.[6]
- Dry the crude **3-bromooctane** over anhydrous sodium sulfate.[6]
- Purify the product by distillation, collecting the fraction boiling around 190-192 °C.

Reactivity and Reaction Mechanisms

3-Bromooctane, as a secondary alkyl halide, can undergo both nucleophilic substitution (S_N2 and S_N1) and elimination ($E2$ and $E1$) reactions. The predominant pathway is influenced by the nature of the nucleophile/base, the solvent, and the temperature.

Nucleophilic Substitution: Reaction with Hydroxide

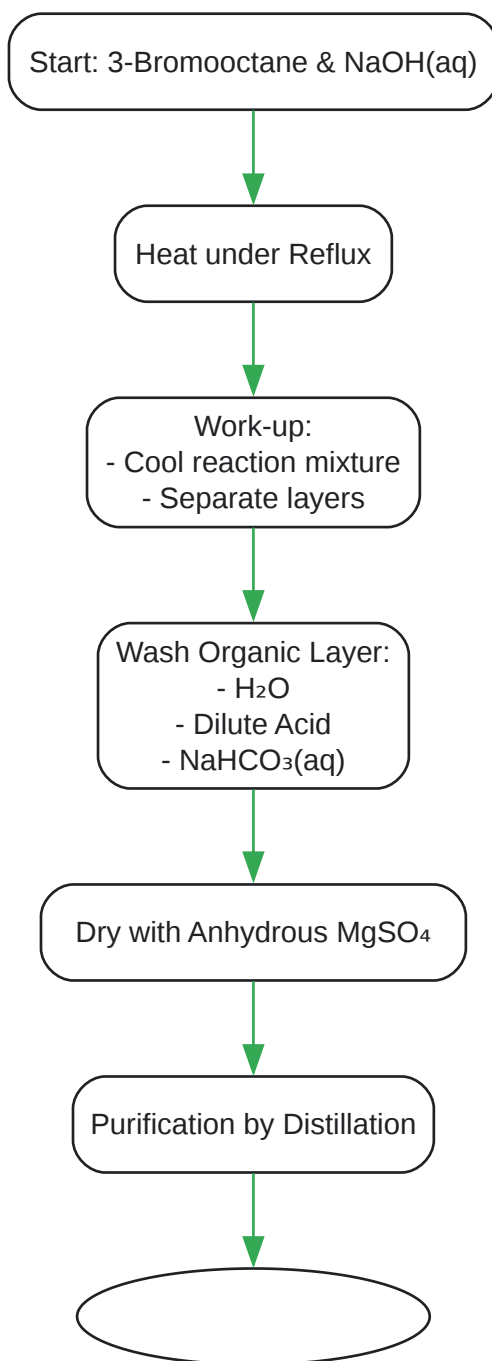
When heated with an aqueous solution of a strong base like sodium hydroxide, **3-bromooctane** undergoes a nucleophilic substitution reaction to form 3-octanol.[7][8] For a secondary halide, this reaction can proceed via an S_N2 mechanism.



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S_N2 reaction of **3-bromooctane** with hydroxide.

Experimental Workflow for Nucleophilic Substitution:



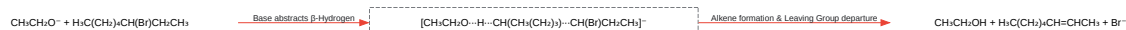
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Experimental workflow for S_N2 reaction.

Elimination Reaction: Reaction with Ethoxide

In the presence of a strong, sterically hindered base like sodium ethoxide in ethanol, **3-bromooctane** is more likely to undergo an elimination reaction ($E2$ mechanism) to yield a

mixture of alkenes, primarily oct-2-ene and oct-3-ene.[9][10]



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E2 reaction of **3-bromooctane** with ethoxide.

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References

- 1. benchchem.com [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. chemguide.co.uk [chemguide.co.uk]
- 5. m.youtube.com [m.youtube.com]
- 6. 1-Bromooctane synthesis - chemicalbook [chemicalbook.com]
- 7. chemguide.co.uk [chemguide.co.uk]
- 8. chemistrystudent.com [chemistrystudent.com]
- 9. sites.ualberta.ca [sites.ualberta.ca]
- 10. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [3-Bromooctane chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146061#3-bromooctane-chemical-properties-and-structure]

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